

commercial suppliers of 1-bromo-3-ethylbenzene for research

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Compound of Interest

Compound Name: 1-Bromo-3-ethylbenzene

Cat. No.: B123539

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An In-depth Technical Guide to Commercial Sourcing and Application of **1-Bromo-3-ethylbenzene** for Research

This technical guide is designed for researchers, scientists, and drug development professionals, providing a comprehensive overview of **1-bromo-3-ethylbenzene**. It covers reliable commercial suppliers, key physicochemical data, and detailed experimental protocols relevant to its application in a research setting.

Introduction to 1-Bromo-3-ethylbenzene

1-Bromo-3-ethylbenzene (CAS No: 2725-82-8) is an aromatic organic compound characterized by a benzene ring substituted with a bromine atom and an ethyl group at positions 1 and 3, respectively.^[1] It is a colorless to light yellow liquid at room temperature.^[1] ^[2] This compound serves as a crucial intermediate in organic synthesis, particularly in the development of pharmaceuticals, agrochemicals, and specialty polymers.^{[1][2]} Its utility stems from the reactivity of the bromine substituent, which allows for further molecular functionalization through various cross-coupling reactions, making it a valuable building block for creating more complex molecules.^{[1][2]}

Commercial Suppliers and Specifications

For research and development purposes, sourcing high-purity **1-bromo-3-ethylbenzene** is critical. Several reputable chemical suppliers offer this compound in various grades and quantities. Below is a summary of prominent suppliers and their typical product specifications.

Supplier	Purity Specification	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Additional Notes
Thermo Scientific Chemicals (Alfa Aesar)	≥97.5% (GC) [3]	2725-82-8[3]	C ₈ H ₉ Br[3]	185.06	Available in various quantities.[4]
Tokyo Chemical Industry (TCI)	>98.0% (GC)	2725-82-8	C ₈ H ₉ Br	185.06	Synonyms include m-Bromoethylbenzene.
Chem-Impex	≥ 98%[2]	2725-82-8[2]	C ₈ H ₉ Br[2]	185.06[2]	Recommended storage at 0-8 °C.[2]
HANGZHOU LEAP CHEM CO., LTD.	Not specified	2725-82-8	C ₈ H ₉ Br	185.06	A specialized fine chemical supplier for R&D.[5]

Physicochemical Properties

A comprehensive understanding of the physical and chemical properties of **1-bromo-3-ethylbenzene** is essential for its proper handling, storage, and use in experimental setups.

Property	Value
Appearance	Colorless to light yellow liquid[2]
Molecular Formula	C ₈ H ₉ Br[3]
Molecular Weight	185.06 g/mol [2]
CAS Number	2725-82-8[3]
Density	1.349 g/cm ³
Boiling Point	204.6 °C at 760 mmHg[1]
Melting Point	-20.49 °C (estimate)[1]
Flash Point	71.2 °C[1]
Refractive Index (at 20°C)	1.5430-1.5470
Purity (Typical)	≥97.5% - 98%[2][3]

Experimental Protocols

The following sections detail methodologies for the synthesis, quality control, and a representative application of **1-bromo-3-ethylbenzene**.

Synthesis Protocol: From Benzene

A common synthetic route to **1-bromo-3-ethylbenzene** from benzene involves a three-step process: Friedel-Crafts acylation, Clemmensen (or Wolff-Kishner) reduction, and finally, electrophilic aromatic bromination.

Step 1: Friedel-Crafts Acylation of Benzene

- To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under a nitrogen atmosphere, add anhydrous aluminum chloride (1.2 eq) and an excess of benzene (which also acts as the solvent).
- Cool the suspension to 0 °C in an ice bath.

- Add acetyl chloride (CH_3COCl , 1.0 eq) dropwise to the stirred suspension via the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for an additional 2-3 hours.
- Quench the reaction by slowly pouring the mixture over crushed ice and 1 M HCl.
- Separate the organic layer, wash with saturated sodium bicarbonate solution and brine, dry over anhydrous magnesium sulfate, and remove the solvent under reduced pressure to yield acetophenone.

Step 2: Reduction of Acetophenone to Ethylbenzene

- In a round-bottom flask, add the acetophenone (1.0 eq) obtained from the previous step.
- Add amalgamated zinc (Zn(Hg) , ~3-4 eq) and concentrated hydrochloric acid (HCl).
- Heat the reaction mixture to reflux for 4-6 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- After completion, cool the mixture, extract the product with a suitable organic solvent (e.g., diethyl ether), wash the organic layer with water and brine, dry over anhydrous sodium sulfate, and concentrate to yield ethylbenzene.

Step 3: Bromination of Ethylbenzene

- Protect the reaction from light and place the ethylbenzene (1.0 eq) in a round-bottom flask.
- Add a catalytic amount of iron(III) bromide (FeBr_3).
- Slowly add bromine (Br_2 , 1.0 eq) dropwise at room temperature. The ethyl group is an ortho-, para-director, but the meta product is also formed. Isomers can be separated via chromatography.
- Stir the reaction for 1-2 hours until the bromine color disappears.
- Quench the reaction with a saturated sodium thiosulfate solution to remove excess bromine.

- Extract the product, wash the organic layer, dry it, and purify by fractional distillation or column chromatography to isolate **1-bromo-3-ethylbenzene**.

Quality Control: Purity Determination by Gas Chromatography (GC)

The purity of commercially supplied or synthesized **1-bromo-3-ethylbenzene** is typically confirmed using Gas Chromatography with a Flame Ionization Detector (GC-FID).

Methodology:

- Instrument Preparation: Use a GC system equipped with a capillary column suitable for aromatic compounds (e.g., DB-5 or equivalent). Set the injector and detector temperatures (e.g., 250 °C and 280 °C, respectively).
- Oven Program: Implement a temperature gradient program, for instance, starting at 80 °C, holding for 2 minutes, then ramping up to 200 °C at a rate of 10 °C/min.
- Sample Preparation: Prepare a dilute solution of **1-bromo-3-ethylbenzene** in a high-purity solvent like hexane or dichloromethane (e.g., 1 µL in 1 mL).
- Injection: Inject a small volume (e.g., 1 µL) of the prepared sample into the GC.
- Data Analysis: The purity is determined by calculating the peak area percentage. The area of the main peak corresponding to **1-bromo-3-ethylbenzene** is divided by the total area of all peaks in the chromatogram and multiplied by 100. Commercial suppliers typically report a purity of ≥97.5%.^[3]

Application Protocol: Synthesis of a Benzo[2][8]diazepin-2-one Derivative

1-Bromo-3-ethylbenzene is used as a reagent to synthesize novel benzo[2][6]diazepin-2-one derivatives, which have potential applications as Endothelin receptor agonists.^[7] The first step often involves a Suzuki coupling reaction.

Methodology:

- **Reaction Setup:** In a Schlenk flask under an inert atmosphere (e.g., argon), combine **1-bromo-3-ethylbenzene** (1.0 eq), a suitable boronic acid or ester partner (1.1 eq), a palladium catalyst such as $\text{Pd}(\text{PPh}_3)_4$ (0.03 eq), and a base like potassium carbonate (2.0 eq).
- **Solvent:** Add a degassed solvent mixture, for example, toluene and water.
- **Reaction:** Heat the mixture to reflux (e.g., 90-100 °C) and stir for 12-24 hours, monitoring by TLC.
- **Workup:** After the reaction is complete, cool the mixture, separate the organic layer, and extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. Purify the crude product by column chromatography to obtain the coupled product, which serves as a precursor for the benzodiazepine ring system.

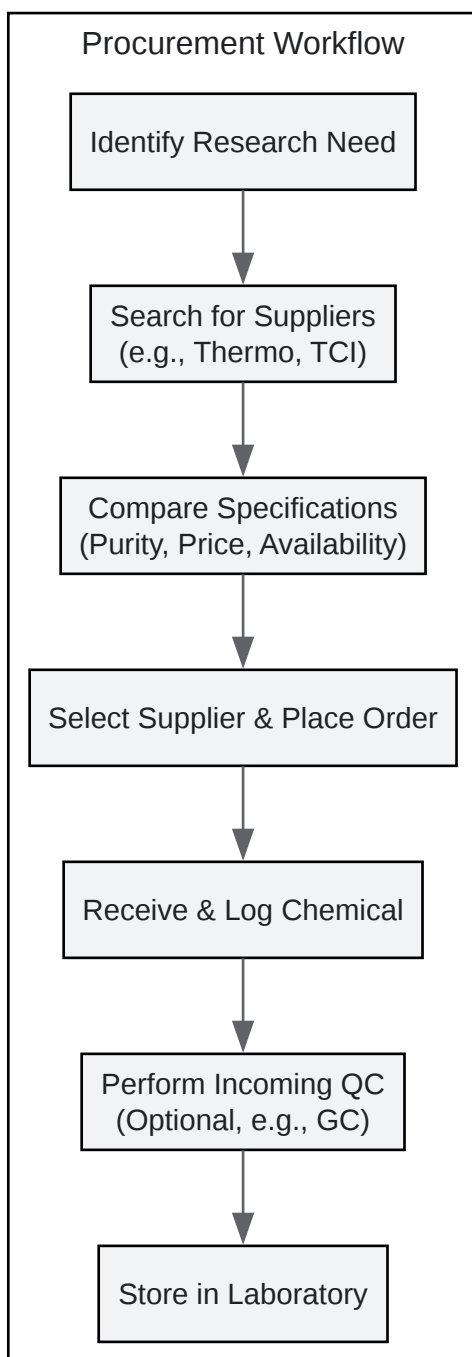
Safety and Handling

1-Bromo-3-ethylbenzene is a chemical that requires careful handling in a laboratory setting.^[8]

- **Hazards:** It is a combustible liquid that causes skin and serious eye irritation and may cause respiratory irritation.^{[9][10]}
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.^[11]
- **Handling:** All handling should be conducted in a well-ventilated area or a chemical fume hood to minimize the inhalation of vapors.^{[5][11]} Keep the container tightly closed when not in use.^[8]
- **Storage:** Store in a cool, dry, and well-ventilated place.^{[5][8]} It is noted to be moisture and air sensitive.^{[8][9]}
- **Disposal:** Dispose of contents and containers to an approved waste disposal plant as halogenated organic waste.^{[9][11]}

Mandatory Visualizations

The following diagrams illustrate key workflows and pathways related to **1-bromo-3-ethylbenzene**.



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Caption: Workflow for procuring **1-bromo-3-ethylbenzene** for research.

Caption: Synthetic pathway of **1-bromo-3-ethylbenzene** from benzene.

Caption: Quality control workflow for **1-bromo-3-ethylbenzene** via GC.

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